

Application Notes and Protocols: Isodecyl Diphenyl Phosphate (IDPP) in Fire-Resistant Textile Coatings

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Compound of Interest

Compound Name: *Isodecyl diphenyl phosphate*

Cat. No.: *B1201121*

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These application notes provide a comprehensive overview of the use of **Isodecyl Diphenyl Phosphate** (IDPP) as a flame retardant in coatings for textiles. While specific quantitative performance data and detailed protocols for IDPP on textiles are limited in publicly available literature, this document compiles existing knowledge on organophosphorus flame retardants and provides representative protocols and data to guide research and development.

Introduction

Isodecyl Diphenyl Phosphate (IDPP), a member of the organophosphate ester family, is a halogen-free flame retardant and plasticizer. It is a clear, odorless liquid known for its efficiency in reducing flammability and smoke generation, primarily in polyvinyl chloride (PVC) applications. Its utility in textile coatings is an area of growing interest due to the increasing demand for effective and environmentally acceptable flame-retardant solutions for natural and synthetic fabrics.

Physicochemical Properties of Isodecyl Diphenyl Phosphate

A summary of the typical properties of **Isodecyl Diphenyl Phosphate** is presented in Table 1.

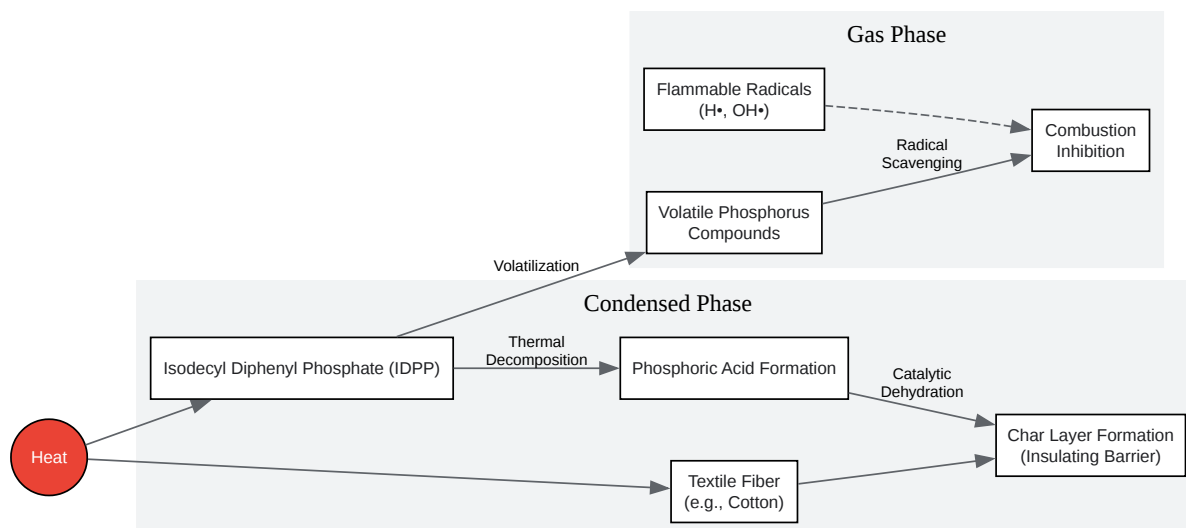
Property	Value	Reference
Chemical Name	Isodecyl Diphenyl Phosphate	[1][2]
CAS Number	29761-21-5	[3]
Appearance	Clear, transparent liquid	[4]
Odor	None	[4]
Boiling Point	249 °C (480 °F)	[4]
Flash Point	240 °C (464 °F)	[4]
Density	1.09 g/mL @ 25 °C	[4]
Solubility	Insoluble in water	[5]

Mechanism of Action

Isodecyl Diphenyl Phosphate is believed to impart flame retardancy through a combination of condensed-phase and gas-phase mechanisms, typical of organophosphorus flame retardants. [5][6]

- **Condensed-Phase Action:** Upon heating, IDPP can decompose to form phosphoric acid. This acid acts as a catalyst in the dehydration of the textile polymer (e.g., cellulose in cotton), promoting the formation of a stable, insulating char layer. This char layer acts as a barrier, limiting the release of flammable volatiles and shielding the underlying material from heat. [5]
- **Gas-Phase Action:** Volatile phosphorus-containing compounds can be released during the combustion process. These compounds can act as radical scavengers in the gas phase, interrupting the exothermic chain reactions of combustion. [6]

The proposed general mechanism is illustrated in the following diagram:



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Figure 1: Proposed Flame-Retardant Mechanism of IDPP.

Representative Performance Data

While specific data for IDPP on textiles is not widely published, Table 2 presents hypothetical yet realistic performance data based on the known efficacy of similar organophosphate flame retardants on common textile substrates. This data is for illustrative purposes and should be confirmed by experimental testing.

Textile Substrate	Add-on (%)	Limiting Oxygen Index (LOI) (%)	Vertical Flame Test (ASTM D6413)
Afterflame (s)			
Untreated Cotton	0	18-20	Burns completely
IDPP Treated Cotton	20	28-32	< 2
Untreated Polyester	0	20-22	Melts and drips
IDPP Treated Polyester	20	26-30	< 2

Experimental Protocols

The following are generalized protocols for the application and testing of IDPP-based flame-retardant coatings on textiles. Optimization of parameters is recommended for specific textile types and performance requirements.

Protocol for Application of IDPP Coating

This protocol describes a standard pad-dry-cure method for applying an IDPP-based formulation to textile fabrics.

Materials and Equipment:

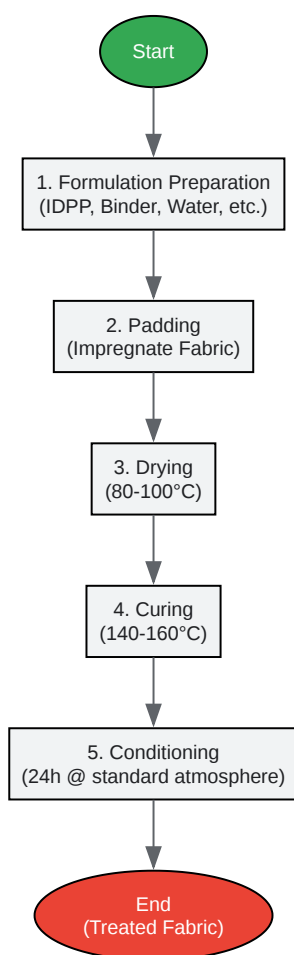
- **Isodecyl Diphenyl Phosphate (IDPP)**
- Binder (e.g., acrylic, polyurethane, or vinyl acetate emulsion)
- Synergist (optional, e.g., melamine or guanidine-based compounds)
- Wetting agent
- Deionized water
- Textile fabric (e.g., 100% cotton, 100% polyester, or blends)
- Laboratory padding machine with two rollers
- Drying oven
- Curing oven
- Analytical balance

Procedure:

- Formulation Preparation:
 - In a beaker, weigh the required amounts of binder, optional synergist, and wetting agent.

- Add deionized water and stir until a homogeneous dispersion is obtained.
- Slowly add the pre-weighed **Isodecyl Diphenyl Phosphate** to the dispersion while stirring continuously to form a stable emulsion. A typical formulation might consist of 15-30% IDPP, 10-20% binder, and 0-5% synergist (all based on the weight of the fabric).
- Padding:
 - Set the pressure of the laboratory padding machine to achieve the desired wet pick-up (typically 70-100%).
 - Pass the textile fabric sample through the prepared formulation bath.
 - Immediately pass the impregnated fabric through the nip of the padding rollers.
- Drying:
 - Carefully remove the padded fabric and mount it on a pin frame.
 - Dry the fabric in a pre-heated oven at 80-100°C for 3-5 minutes, or until completely dry.
- Curing:
 - Transfer the dried fabric to a curing oven and cure at 140-160°C for 2-5 minutes. The curing temperature and time should be optimized based on the binder system used.
- Conditioning:
 - After curing, allow the fabric to cool to room temperature.
 - Condition the treated fabric at a standard atmosphere (e.g., $21 \pm 1^\circ\text{C}$ and $65 \pm 2\%$ relative humidity) for at least 24 hours before testing.

The following diagram illustrates the experimental workflow:



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Figure 2: Experimental Workflow for IDPP Coating Application.

Protocol for Flammability Testing

5.2.1. Limiting Oxygen Index (LOI) Test (ASTM D2863)

This test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of the material.

Materials and Equipment:

- LOI apparatus
- Conditioned treated and untreated fabric samples (cut to specified dimensions, e.g., 70-150 mm long and 6.5 ± 0.5 mm wide)

- Ignition source (propane torch)

Procedure:

- Mount the fabric specimen vertically in the sample holder of the LOI apparatus.
- Set a known oxygen/nitrogen mixture to flow up the column.
- Apply the ignition source to the top edge of the specimen until it ignites.
- Observe the burning behavior of the specimen.
- Systematically vary the oxygen concentration and repeat the test until the minimum concentration that supports combustion for a specified time or length is determined.
- Record the LOI value as the percentage of oxygen in the final gas mixture.

5.2.2. Vertical Flame Test (ASTM D6413)

This test measures the afterflame time and char length of a vertically oriented textile specimen after exposure to a flame for a specified time.

Materials and Equipment:

- Vertical flame test chamber
- Specimen holder
- Burner (methane gas)
- Conditioned treated and untreated fabric samples (cut to specified dimensions, e.g., 76 mm x 305 mm)
- Stopwatch
- Ruler

Procedure:

- Mount the fabric specimen in the holder and place it in the test chamber.
- Expose the bottom edge of the specimen to a standardized flame for 12 seconds.
- After 12 seconds, remove the flame and start the stopwatch.
- Measure and record the afterflame time (the time the material continues to flame after the ignition source is removed).
- After all flaming and glowing has ceased, allow the specimen to cool.
- Measure the char length by attaching a specified weight to the bottom of the specimen and measuring the length of the tear caused by the weight through the damaged area.

Conclusion

Isodecyl Diphenyl Phosphate shows promise as a halogen-free flame retardant for textile coatings. The provided protocols offer a foundational framework for its application and evaluation. Further research is necessary to establish optimized formulations and to generate comprehensive quantitative data on its performance across a variety of textile substrates. The development of synergistic blends with other flame retardants may also enhance its efficacy and durability.^{[1][7]}

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References

- 1. US20200056057A1 - Synergistic flame retardant compositions and fiber blends including the same - Google Patents [patents.google.com]
- 2. Recent Advances for Flame Retardancy of Textiles Based on Phosphorus Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. US20070186353A1 - Fire resistant fabric formed from treated fibers - Google Patents [patents.google.com]

- 4. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. Facile Fabrication of Superhydrophobic and Flame-Retardant Coatings on Cotton Fabrics [[mdpi.com](https://www.mdpi.com)]
- 7. Technology for Innovative Entrepreneurs & Businesses | TechLink [techlinkcenter.org]
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